

# perioperative osilodrostat preparation adrenal surgery

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## Compound Focus: Osilodrostat

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## Perioperative Management Protocol for Osilodrostat

For patients on **osilodrostat** who require surgery, the primary goal is to prevent an adrenal crisis due to a lack of physiological cortisol response to the stress of surgery.

### Preoperative Phase (Pre-Surgery Planning)

- **Discontinuation of Osilodrostat:** A consensus of experts recommends that **osilodrostat** be stopped at least **5 days before a planned surgery** [1]. This allows the drug's effect to wear off and gives the adrenal glands a chance to resume cortisol production.
- **Assessment of Adrenal Function:** Evaluate the patient's adrenal status before surgery. Be aware that cases of **prolonged adrenal insufficiency** have been reported, lasting for many months after **osilodrostat** is discontinued [2] [3]. A cosyntropin (ACTH) stimulation test can help assess the adrenal reserve if there is uncertainty [2] [3].
- **Initiate Glucocorticoid Coverage (Stress-Dose Steroids):** Assume the patient will have impaired cortisol production. Initiate stress-dose glucocorticoid replacement preoperatively. The specific regimen should be tailored, but a common approach includes:
  - **Hydrocortisone:** 50-100 mg intravenously (IV) at the induction of anesthesia [1].

### Intraoperative Phase (During Surgery)

- **Continue Glucocorticoid Coverage:** Administer a continuous IV infusion of hydrocortisone (e.g., 10 mg per hour) during the surgical procedure, or give additional IV boluses [1].

## Postoperative Phase (Recovery)

- **Taper Glucocorticoids:** The stress-dose steroids should be gradually tapered over the following days based on the patient's clinical recovery and vital signs.
  - Example: Reduce to 25-50 mg IV every 8 hours on the first postoperative day, then further reduce to a physiological maintenance dose (e.g., 15-20 mg per day orally) as the patient recovers [1].
- **Monitor for Adrenal Insufficiency:** Closely watch for signs and symptoms of AI, which include nausea, vomiting, fatigue, hypotension, and hyponatremia [2] [1].
- **Long-Term Monitoring:** If the surgery was an adrenalectomy for Cushing's syndrome, the patient will require lifelong glucocorticoid replacement until the hypothalamic-pituitary-adrenal (HPA) axis recovers. For other types of surgery, re-evaluate adrenal function once the patient is fully recovered before considering restarting **osilodrostat**.

## Supporting Data and Safety Considerations

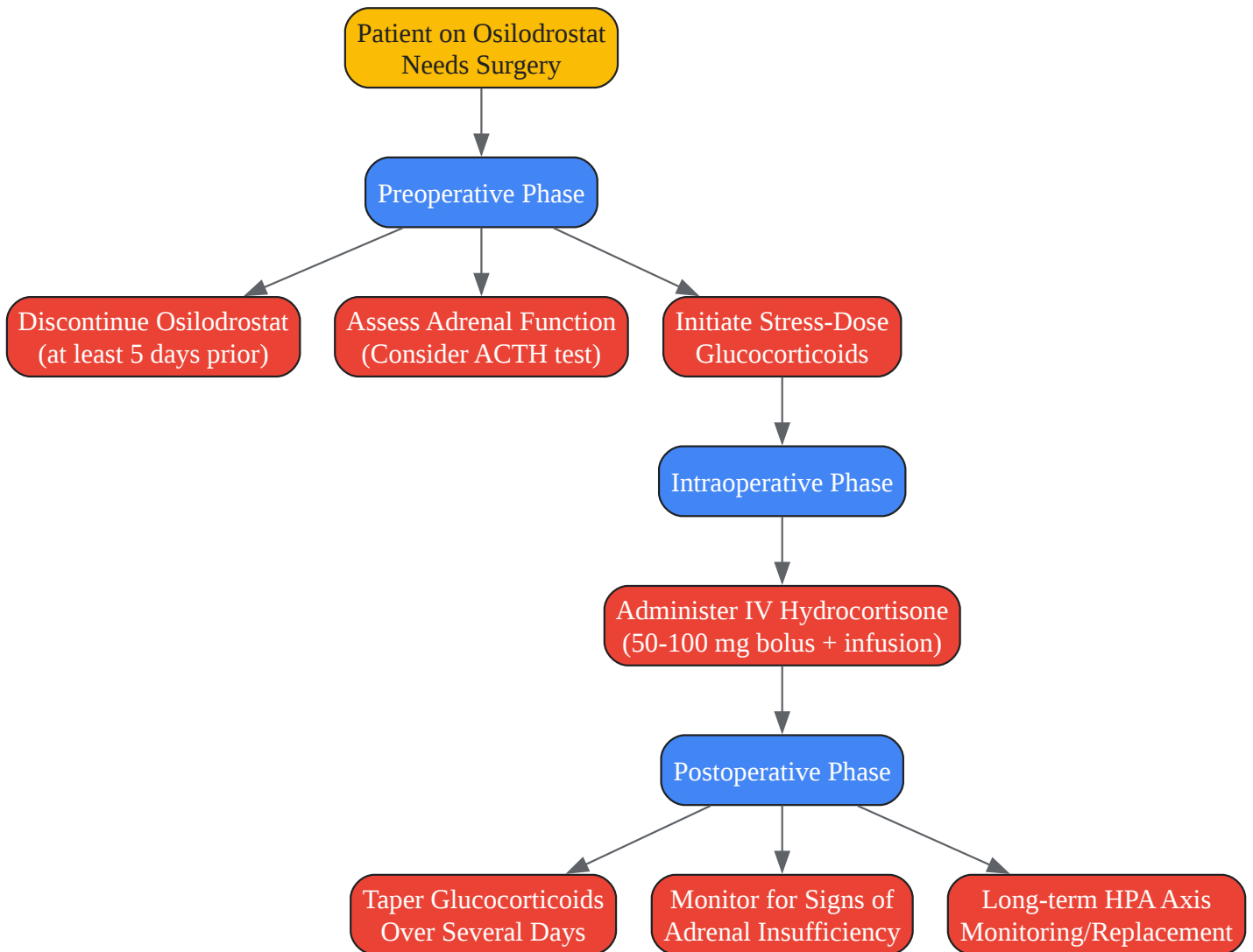
The protocol above is based on the following key evidence regarding **osilodrostat**'s safety profile.

### Risk of Adrenal Insufficiency and Prolonged Suppression

The core reason for discontinuing **osilodrostat** before surgery is its potent and potentially long-lasting effect.

- **High Potency:** **Osilodrostat** is a more potent inhibitor of 11 $\beta$ -hydroxylase than older agents like metyrapone or ketoconazole [4] [1].
- **Prolonged Effect:** Case reports describe patients experiencing adrenal insufficiency for over 40 weeks after stopping **osilodrostat**, with one case only recovering normal function after 62 weeks [2] [3]. This suggests the drug can cause a prolonged functional blockade of the adrenal cortex.
- **Adrenal Gland Shrinkage:** A recent 2025 case series found that **osilodrostat** treatment in patients with ACTH-dependent Cushing's syndrome was associated with a significant **reduction in adrenal gland volume (46.7% decrease)**, which may underpin the persistent AI [5].

The following workflow summarizes the key decision points in the perioperative management of a patient on **osilodrostat**.



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*Perioperative Management Workflow for **Osilodrostat***

## Quantitative Data on **Osilodrostat**

The table below summarizes key pharmacologic and clinical data relevant to perioperative planning.

Parameter	Details	Clinical Relevance
<b>Mechanism of Action</b>	Potent inhibitor of 11 $\beta$ -hydroxylase (CYP11B1) and aldosterone synthase (CYP11B2) [4] [6] [1].	Blocks the final step of cortisol synthesis, leading to a rapid drop in cortisol levels.
<b>Half-Life</b>	Approximately <b>4 hours</b> [4] [6].	While the drug clears quickly, its <i>biological effect</i> on adrenal steroidogenesis can be prolonged.
<b>Time to Discontinuation</b>	Stop at least <b>5 days</b> before planned surgery [1].	Allows for drug clearance and is consistent with its pharmacokinetic profile.
<b>Reported Duration of Post-Discontinuation Adrenal Suppression</b>	Cases reported of <b>40 to 62 weeks</b> [2] [3].	Highlights the critical need for postoperative monitoring and glucocorticoid coverage.
<b>Adrenal Volume Reduction</b>	Mean reduction of <b>46.7%</b> observed on CT imaging [5].	Provides a structural explanation for the persistent functional adrenal suppression.

## Conclusion and Key Recommendations

In summary, managing a patient on **osilodrostat** during the perioperative period requires a cautious and proactive approach centered on the risk of adrenal insufficiency.

- **Discontinuation before planned surgery is mandatory**, not a preparatory tool.
- **Stress-dose glucocorticoid coverage is essential** from the preoperative period through recovery.
- **Vigilant monitoring is critical** due to the potential for unexpectedly prolonged adrenal suppression, even after the drug has been stopped.

For researchers and clinicians, these application notes underscore the importance of understanding the long-term pharmacodynamic effects of targeted steroidogenesis inhibitors beyond their immediate pharmacokinetics.

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